

# Essential Safety and Disposal Guidance for R-96544

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## Compound of Interest

Compound Name: R-96544

Cat. No.: B10768389

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For researchers, scientists, and drug development professionals handling **R-96544**, ensuring proper disposal is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) for **R-96544** is not publicly available, this document provides essential guidance based on the known chemical properties of **R-96544** and general best practices for the disposal of laboratory research chemicals.

## Chemical and Physical Properties of R-96544

A summary of the key quantitative data for **R-96544** hydrochloride is provided below, compiled from supplier technical data sheets.<sup>[1][2]</sup> This information is crucial for understanding the compound's characteristics and potential handling requirements.

Property	Value
Chemical Name	(2R,4R)-5-[2-[2-[2-(3-Methoxyphenyl)ethyl]phenoxy]ethyl]-1-methyl-3-pyrrolidinol hydrochloride
Molecular Formula	C <sub>22</sub> H <sub>29</sub> NO <sub>3</sub> ·HCl
Molecular Weight	391.94 g/mol
Purity	≥98% (HPLC)
Solubility	Soluble to 100 mM in water and DMSO
Storage	Store at Room Temperature (RT)
CAS Number	167144-80-1

## Proper Disposal Procedures for R-96544

The disposal of **R-96544**, as with any research chemical, must be conducted in a manner that ensures the safety of laboratory personnel and minimizes environmental impact. The following step-by-step guidance is based on standard hazardous waste disposal protocols.[\[3\]](#)[\[4\]](#)

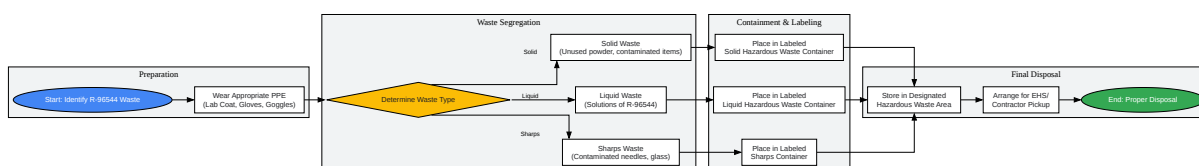
### Experimental Protocol: Disposal of Unused **R-96544** and Contaminated Materials

- Personal Protective Equipment (PPE): Before handling **R-96544** for disposal, ensure appropriate PPE is worn, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[\[5\]](#)
- Waste Segregation:
  - Solid Waste: Collect unused **R-96544** powder, contaminated personal protective equipment (e.g., gloves, weighing paper), and other solid materials in a designated, clearly labeled hazardous waste container.[\[3\]](#)
  - Liquid Waste: Solutions of **R-96544** should be collected in a separate, sealed, and clearly labeled hazardous waste container for liquids. Do not mix with incompatible chemicals.[\[3\]](#)

- Sharps: Any sharps, such as needles or broken glass contaminated with **R-96544**, must be placed in a designated sharps container.[4][6]
- Container Labeling: All waste containers must be accurately labeled with "Hazardous Waste," the full chemical name "**R-96544**," and any known hazards.
- Storage of Waste: Store hazardous waste containers in a designated, secure area away from general laboratory traffic. Ensure containers are kept closed except when adding waste.  
[3]
- Waste Pickup and Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[3] Never dispose of **R-96544** down the drain or in the regular trash.[3][7]
- Decontamination: After handling, decontaminate all work surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), and dispose of the cleaning materials as hazardous waste.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **R-96544**.



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Caption: Logical workflow for the proper disposal of **R-96544**.

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## References

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